

Zatolmilast clinical trial eligibility criteria optimization

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Zatolmilast Trial Eligibility at a Glance

The following table summarizes the core eligibility criteria for the Phase 2b/3 studies of **Zatolmilast**, reflecting the recent optimizations [1] [2].

Criterion	Description
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| **Clinical Trial Identifiers** | **Study 204 (Adolescents):** NCT05163808 **Study 301 (Adults):** NCT05358886 **Open-Label Extension (Study 302):** NCT05367960 [1] | | **Age** | Male participants aged **9 to 45 years** (previously 12-45) [1]. | | **Genetic Confirmation** | Molecular confirmation of full mutation FMR1 gene (>200 CGG repetitions) [2]. | | **Key Protocol Optimizations** | - **Lowered age minimum** from 12 to 9 years old.

- **Reduced weight minimum** from 95 to 55 pounds.
- **Incorporated remote visits** to reduce on-site burden.
- **Extended open-label extension** period to up to two years [1]. | | **Key Efficacy Endpoint** | Cognition Crystallized Composite Score of the NIH Toolbox Cognitive Battery (NIH-TCB), derived from Picture Vocabulary and Oral Reading tests [1]. |

FAQs on Eligibility Optimization

Here are answers to specific questions regarding the rationale and impact of these changes.

Q1: What was the primary rationale behind lowering the age and weight requirements? The changes were implemented specifically to **increase access for participants and their families** [1]. By lowering the age and weight thresholds, the trial becomes accessible to a broader pediatric population, which is crucial for assessing a potential treatment for a neurodevelopmental disorder across a more representative age range.

Q2: How have the protocols been adjusted to reduce participant burden and improve retention?

Several key adjustments have been made:

- **Reduced On-Site Visits:** The introduction of **remote visits** has decreased the number of required on-site visits from six to four over the 13-week core trials [1].
- **Long-Term Access:** The **open-label extension study** (Study 302) now offers up to **two years** of access to **Zatolmilast**, increased from one year. This provides a longer-term safety data collection window and can be a stronger incentive for participation [1].
- **Travel Support:** Travel for a participant and one caregiver is covered, including coordination and reimbursement for transportation, lodging, and meals, mitigating a significant practical barrier [3] [1].

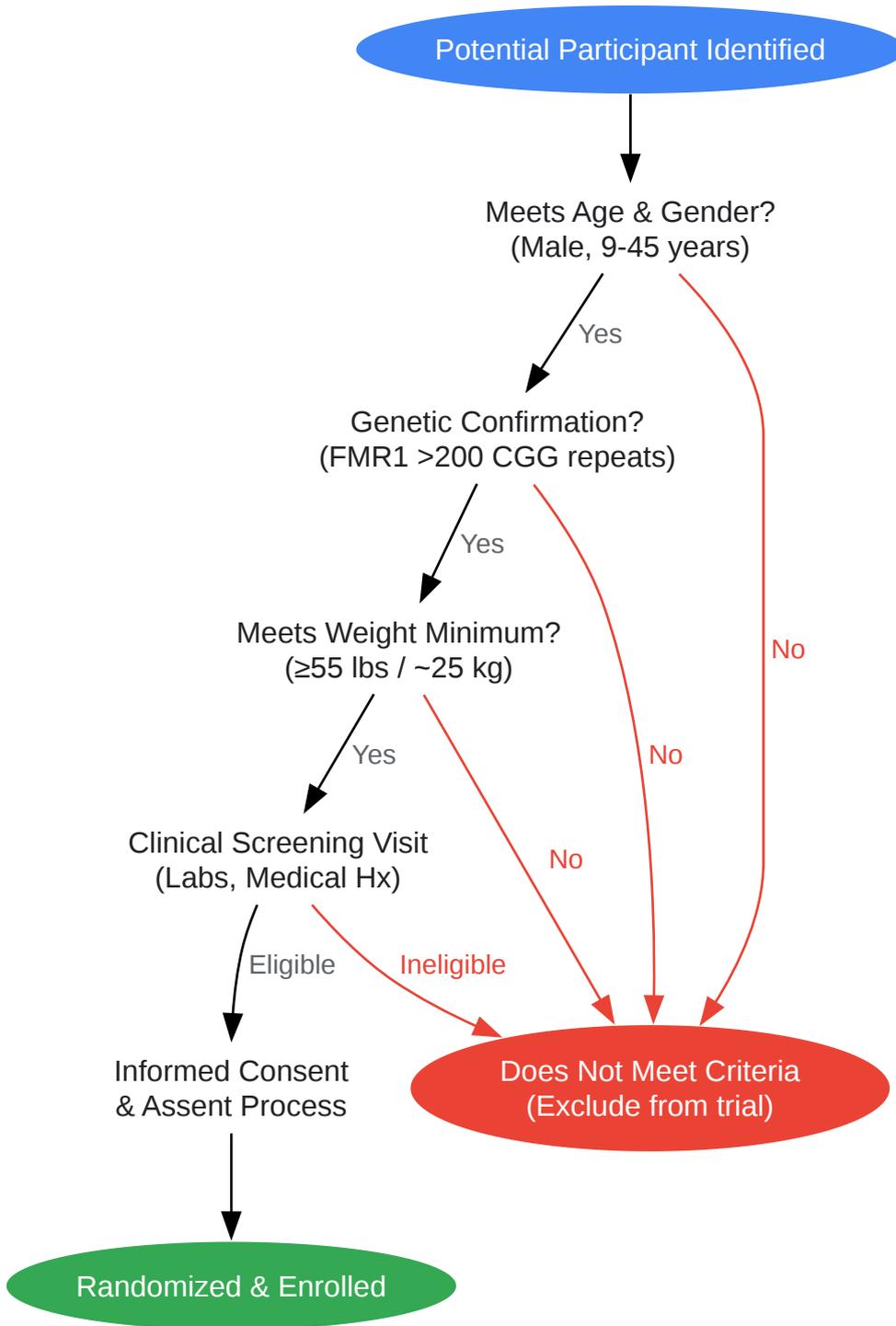
Q3: What is the significance of the primary cognitive endpoint used in these trials? The primary endpoint, the **Crystallized Composite Score** from the NIH Toolbox, measures abilities in language and knowledge that are built over a lifetime. This is significant because:

- **Specificity to FXS:** It targets **cognition**, a core deficit in Fragile X syndrome for which there are currently no approved pharmacological treatments [1].
- **Phase 2 Evidence:** This measure showed **statistically significant improvement** in a prior Phase 2 trial of adult males with Fragile X syndrome, providing a strong rationale for its use in the pivotal trials [1].

Experimental Workflow for Participant Screening

The diagram below outlines a high-level workflow for the initial screening and enrollment process, incorporating the optimized criteria.

Zatolmilast Trial Screening Workflow



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Diagram Title: **Zatolmilast** Trial Screening Workflow

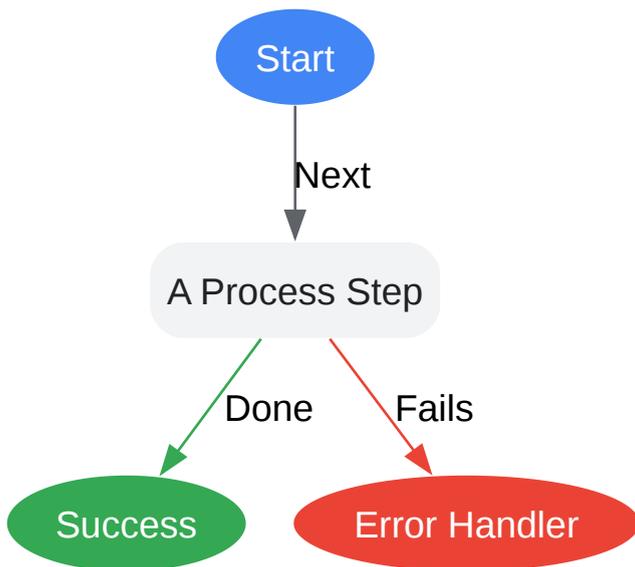
Technical Guide: Creating Accessible Graphviz Diagrams

To meet the specified visualization requirements, here is a practical guide and template.

Core Requirements Recap:

- **Color Contrast:** Ensure high contrast between text (`fontcolor`) and node background (`fillcolor`).
- **Color Palette:** Use the provided Google-inspired palette.
- **Edge Labels:** Set `labeldistance=2.5` (or greater) to create a clear gap between the text and the line.

Practical Code Template: The following code block provides a reusable template that complies with all formatting rules.



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Diagram Title: Graphviz Formatting Template

Troubleshooting Common Issues:

- **Low-Contrast Text:** Always explicitly set `fontcolor` when you set a `fillcolor`. For dark background nodes (e.g., `#4285F4`, `#202124`), use `fontcolor="white"`. For light backgrounds (e.g., `#FFFFFF`, `#F1F3F4`), use `fontcolor="#202124"`.

- **HTML-like Labels:** For advanced text formatting (e.g., multiple fonts in one node), you must use **HTML-like labels** with `< . . >` delimiters, as `shape=record` is deprecated [4] [5]. Ensure your Graphviz engine supports this feature.

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References

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2. Clinical Trials: Phase 2B/3 Studies of BPN14770 in Fragile ... [fragilex.org]
3. Shionogi's EXPERIENCE Phase 3 Clinical Trial of ... [fraxa.org]
4. Change font attributes within a (node) label's text? - Help [forum.graphviz.org]
5. Node Shapes [graphviz.org]

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